

# An In-depth Technical Guide to the Physicochemical Properties of m-PEG8-Amine

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties of methoxy-polyethylene glycol (8)-amine (**m-PEG8-Amine**). This information is critical for its application in bioconjugation, drug delivery, and the development of antibody-drug conjugates (ADCs).

## **Core Physicochemical Properties**

**m-PEG8-Amine** is a monodisperse PEG linker containing a terminal methoxy group and a reactive primary amine. The hydrophilic polyethylene glycol spacer enhances the solubility and stability of conjugated molecules in aqueous media.[1]

Quantitative Data Summary

The following table summarizes the key physicochemical properties of **m-PEG8-Amine**.



Property	Value	References
Molecular Weight	383.48 g/mol	[2][3][4]
Molecular Formula	C17H37NO8	[1][2][4]
CAS Number	869718-81-0	[1][2][4]
Appearance	Colorless to light yellow liquid or viscous liquid; may also be solid	[2][3][4][5]
Purity	Typically ≥98%	[1][4]
Density	Approximately 1.054 g/cm <sup>3</sup>	[3]
Solubility	Soluble in water, DMSO, DCM, DMF, Methylene chloride, Acetonitrile	[1][3][6][7]
Storage Conditions	-20°C, protect from light	[1][3][8]
Shipping Conditions	Ambient temperature	[1][3]

## **Experimental Protocols**

Detailed experimental protocols for the characterization of **m-PEG8-Amine** are crucial for ensuring its quality and performance in downstream applications.

- 1. Determination of Purity by High-Performance Liquid Chromatography (HPLC)
- Objective: To determine the purity of **m-PEG8-Amine** by separating it from any impurities.
- Instrumentation: A standard HPLC system equipped with a UV detector and a C18 reversephase column.
- Mobile Phase: A gradient of water (A) and acetonitrile (B), both containing 0.1% trifluoroacetic acid (TFA).
- Protocol:



- Prepare a sample solution of m-PEG8-Amine in the mobile phase at a concentration of 1 mg/mL.
- $\circ$  Inject 10 µL of the sample solution into the HPLC system.
- Run a linear gradient from 5% to 95% B over 20 minutes at a flow rate of 1 mL/min.
- Monitor the elution profile at 214 nm.
- The purity is calculated by dividing the peak area of the main component by the total peak area of all components.
- 2. Assessment of Solubility
- Objective: To qualitatively assess the solubility of m-PEG8-Amine in various solvents.
- Materials: m-PEG8-Amine, deionized water, DMSO, ethanol, and other relevant organic solvents.
- Protocol:
  - Add 1 mg of m-PEG8-Amine to a series of vials.
  - To each vial, add 1 mL of a different solvent (e.g., water, DMSO, ethanol).
  - Vortex each vial for 30 seconds.
  - Visually inspect for complete dissolution. If the solution is clear, the compound is
    considered soluble. If particulates are visible, it is considered insoluble or partially soluble.
    For quantitative analysis, a saturated solution can be prepared and the concentration of
    the dissolved solute determined by a suitable analytical method like HPLC or UV-Vis
    spectroscopy.

## **Reactivity and Applications**

**m-PEG8-Amine** is a versatile linker molecule widely used in bioconjugation. The terminal primary amine group is reactive towards carboxylic acids, activated NHS esters, and carbonyls (ketones, aldehydes).[1] This reactivity allows for the covalent attachment of **m-PEG8-Amine** 

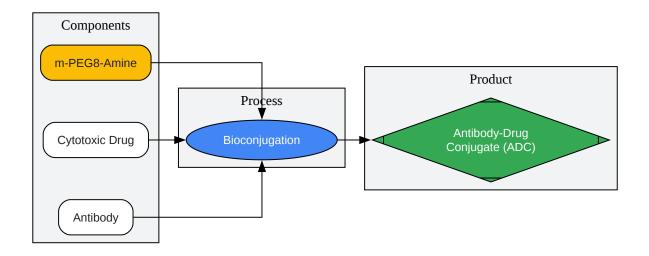


to proteins, peptides, and other molecules of interest, a process often referred to as PEGylation. This modification can improve the therapeutic properties of biomolecules by increasing their solubility, stability, and circulation half-life, while reducing immunogenicity.[9] [10]

A significant application of **m-PEG8-Amine** is in the synthesis of Antibody-Drug Conjugates (ADCs).[3] In this context, it serves as a hydrophilic linker connecting a cytotoxic drug to an antibody.[3]

## **Visualizations**

Logical Relationship: Role of m-PEG8-Amine in ADC Synthesis

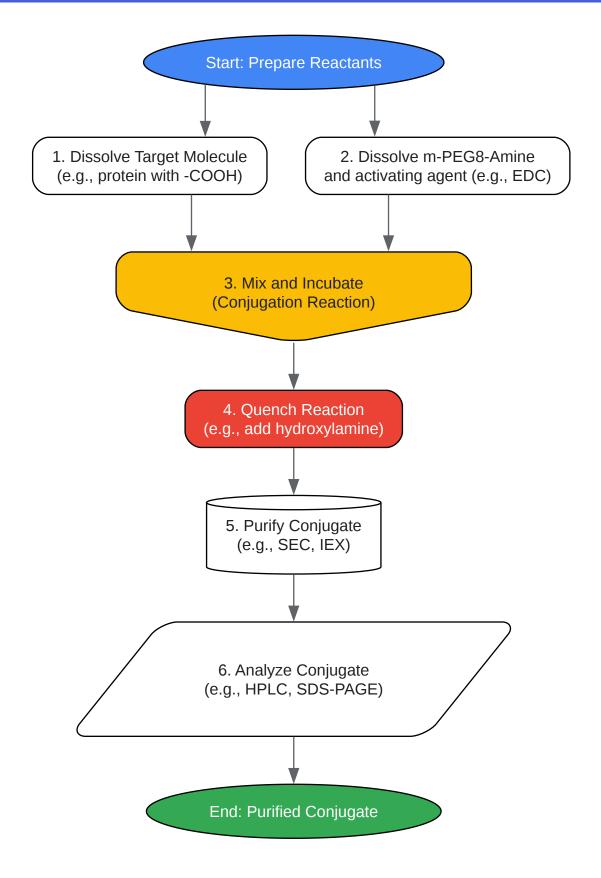


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Caption: Role of **m-PEG8-Amine** in Antibody-Drug Conjugate (ADC) synthesis.

Experimental Workflow: General Bioconjugation using m-PEG8-Amine





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